

An In-depth Technical Guide to 2-Amino-4-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-4-nitrobenzoic acid

Cat. No.: B145930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-4-nitrobenzoic acid**, a pivotal chemical intermediate in the synthesis of pharmaceuticals and dyes. This document outlines its fundamental chemical properties, detailed experimental protocols for its use and analysis, and a visual representation of a key synthetic application.

Core Chemical Properties

2-Amino-4-nitrobenzoic acid, also known as 4-nitroanthranilic acid, is an aromatic compound containing an amino, a nitro, and a carboxylic acid functional group.^[1] These groups confer versatile reactivity, making it a valuable starting material in organic synthesis.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ N ₂ O ₄	[1] [2] [3]
Molecular Weight	182.13 g/mol	[1] [2]
CAS Number	619-17-0	[1]
Appearance	Orange powder	[1]
Melting Point	267-274 °C	[1]
Purity	≥ 98% (Assay by Titration)	[1]
IUPAC Name	2-amino-4-nitrobenzoic acid	[3]

Applications in Research and Development

2-Amino-4-nitrobenzoic acid is a key building block in various scientific fields:

- Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of a range of pharmaceutical agents, including anti-inflammatory and analgesic drugs.[\[1\]](#) A notable application is in the production of chemotherapeutics, such as 2-hydroxy-4-aminobenzoic acid, where it is a key starting material.
- Dyes and Pigments:** The compound is utilized in the manufacturing of azo dyes, which are valued for their vibrant colors and stability in textiles and food coloring.[\[1\]](#)
- Analytical Chemistry:** It can be employed as a reagent in analytical techniques like UV-Vis spectroscopy for the detection and quantification of other substances.[\[1\]](#)
- Biochemical Research:** It acts as a tool for studying enzyme activities and protein interactions.[\[1\]](#)
- Material Science:** This chemical is involved in formulating polymers and resins to enhance their material properties.[\[1\]](#)

Experimental Protocols

The following are representative experimental protocols for the synthesis and analysis involving **2-Amino-4-nitrobenzoic acid**. These are generalized methods and may require optimization for specific laboratory conditions.

1. Synthesis of 2-Hydroxy-4-nitrobenzoic Acid via Diazotization

This protocol describes the conversion of **2-amino-4-nitrobenzoic acid** to 2-hydroxy-4-nitrobenzoic acid, a precursor for certain chemotherapeutic agents. The process involves diazotization of the amino group followed by hydrolysis.

- Materials:
 - **2-amino-4-nitrobenzoic acid**
 - Concentrated sulfuric acid
 - Sodium nitrite
 - Copper sulfate
 - Deionized water
- Procedure:
 - Dissolve **2-amino-4-nitrobenzoic acid** in concentrated sulfuric acid under cooling.
 - Add finely powdered sodium nitrite in portions to the solution while maintaining a low temperature to form the diazonium salt.
 - Continue agitation for approximately 1.5 hours.
 - Pour the resulting solution into a warm copper sulfate solution (approximately 80°C). The temperature will increase as the diazo compound decomposes.
 - After the reaction, cool the mixture to allow for crystallization of the product.
 - Filter the crystallized 2-hydroxy-4-nitrobenzoic acid, wash with water, and recrystallize to achieve a pure product.

2. Analytical Quantification by High-Performance Liquid Chromatography (HPLC)

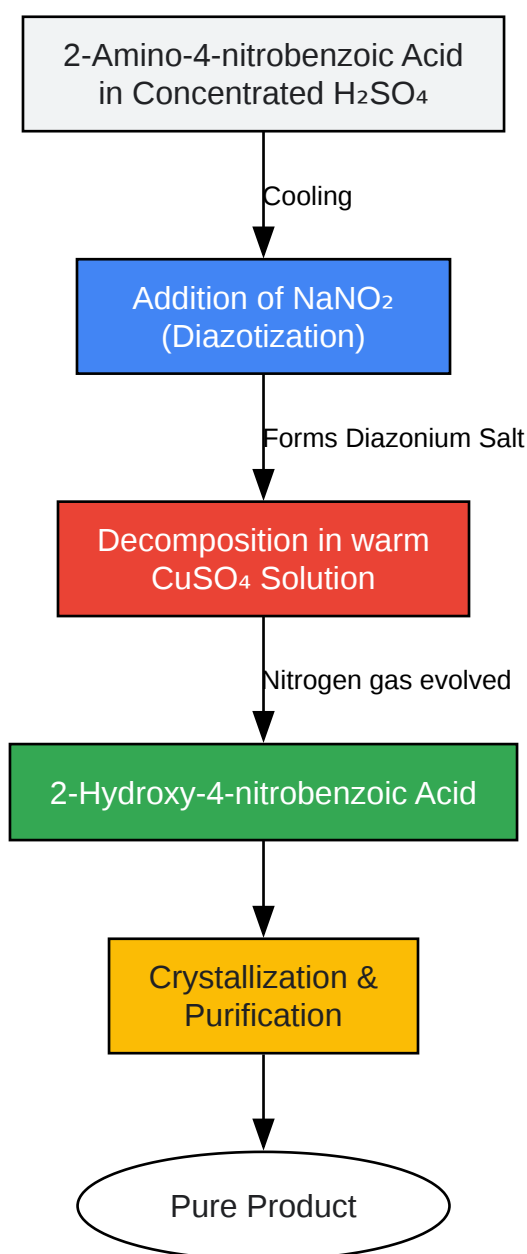
This protocol provides a general framework for the quantitative analysis of nitrated benzoic acid derivatives, which can be adapted for **2-Amino-4-nitrobenzoic acid**.

- Instrumentation and Conditions:
 - HPLC System: An HPLC system equipped with a UV detector and a C18 column (e.g., 250 x 4.6 mm, 5 μ m).
 - Mobile Phase: A suitable mixture of a buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile), run in a gradient or isocratic mode.
 - Detection Wavelength: Determined by the UV absorbance maximum of **2-Amino-4-nitrobenzoic acid**.
 - Flow Rate: Typically around 1.0 mL/min.
 - Injection Volume: Typically 10-20 μ L.
- Preparation of Solutions:
 - Standard Stock Solution: Accurately weigh a known amount of pure **2-Amino-4-nitrobenzoic acid** and dissolve it in a suitable solvent (e.g., a mixture of acetonitrile and water) to prepare a stock solution of known concentration.
 - Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to cover the expected concentration range of the samples.
 - Sample Preparation: Dissolve the sample containing **2-Amino-4-nitrobenzoic acid** in the mobile phase to achieve a concentration within the calibration range.
- Analytical Procedure:
 - Inject the calibration standards into the HPLC system and record the peak areas.
 - Construct a calibration curve by plotting the peak area versus the concentration of the standards.

- Inject the sample solutions and determine the peak areas for **2-Amino-4-nitrobenzoic acid**.
- Calculate the concentration of **2-Amino-4-nitrobenzoic acid** in the samples using the calibration curve.

Visualized Synthetic Pathway

The following diagram illustrates the logical workflow for the synthesis of 2-hydroxy-4-nitrobenzoic acid from **2-amino-4-nitrobenzoic acid**.



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Caption: Synthetic pathway from **2-Amino-4-nitrobenzoic acid**.

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